

solubility of Tris(ethylenediamine)cobalt(III) chloride in water and other solvents

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Compound of Interest

Compound Name: *Tris(ethylenediamine)cobalt(III)*

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An In-depth Technical Guide to the Solubility of **Tris(ethylenediamine)cobalt(III)** Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris(ethylenediamine)cobalt(III) chloride, with the chemical formula $[\text{Co}(\text{en})_3]\text{Cl}_3$, is an inorganic coordination complex. It consists of a central cobalt(III) ion octahedrally coordinated to three bidentate ethylenediamine ligands.^{[1][2][3]} First described by Alfred Werner, this compound has historical significance in the development of coordination chemistry, particularly in the study of stereochemistry due to its chirality and stability.^{[1][2][4]} The complex typically appears as yellow-orange, needle-like crystals and is often isolated as a di- or trihydrate.^{[1][4][5]} Its stability and well-defined structure make it a valuable model compound in chemical research and education.^{[2][3]}

Solubility Profile

The solubility of a compound is a critical physical property that dictates its application in various scientific fields, including materials science and drug development. This section details the solubility of **Tris(ethylenediamine)cobalt(III)** chloride in aqueous and non-aqueous systems.

Aqueous Solubility

Tris(ethylenediamine)cobalt(III) chloride is well-documented as being soluble to very soluble in water.^{[2][4][6][7]} This high aqueous solubility is characteristic of many ionic coordination

complexes. While specific quantitative data on its solubility at various temperatures is not readily available in the cited literature, the process of recrystallizing the compound from hot boiling water strongly indicates that its solubility increases significantly with temperature.

Solubility in Other Solvents

The solubility of **Tris(ethylenediamine)cobalt(III)** chloride in non-aqueous solvents is markedly lower than in water. Experimental synthesis procedures consistently utilize organic solvents for purification. The crude product is often washed with ethanol (both 50% and 95%) and diethyl ether to remove by-products and unreacted reagents.^[8] This practice implies that the complex is poorly soluble in these solvents, as the goal of washing is to purify the solid product without significant loss.

Quantitative Solubility Data

Despite extensive searches, specific quantitative solubility data (e.g., g/100 mL) for **Tris(ethylenediamine)cobalt(III)** chloride at various temperatures is not available in the provided search results. The information is consistently qualitative. The following table summarizes this qualitative data.

Solvent	Temperature	Solubility	Reference
Water (H ₂ O)	Ambient	Soluble / Very Soluble	[2][4][6][7]
Water (H ₂ O)	Hot / Boiling	High Solubility (used for recrystallization)	
Ethanol (C ₂ H ₅ OH)	Cold / Ambient	Poorly Soluble (used as a wash solvent)	[8]
Diethyl Ether ((C ₂ H ₅) ₂ O)	Cold / Ambient	Poorly Soluble (used as a wash solvent)	[8]

Experimental Protocols

This section provides detailed methodologies for the synthesis of the complex and for the determination of its solubility.

Synthesis of Tris(ethylenediamine)cobalt(III) Chloride

The synthesis of $[\text{Co}(\text{en})_3]\text{Cl}_3$ is a classic inorganic preparation that involves the oxidation of a Cobalt(II) salt in the presence of the ethylenediamine ligand.[\[1\]](#)

Materials:

- Cobalt(II) chloride hexahydrate ($\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$)
- 30% Ethylenediamine solution
- 5M and 10M Hydrochloric acid (HCl)
- 30% Hydrogen peroxide (H_2O_2)
- Ethanol (95%)
- Diethyl ether
- Distilled water

Procedure:

- Neutralization: In a fume hood, neutralize 15 cm^3 of 30% ethylenediamine solution with 2.5 cm^3 of 5M hydrochloric acid.
- Complexation: Add the neutralized ethylenediamine solution to a solution of 6.0 g of Cobalt(II) chloride hexahydrate dissolved in 20 cm^3 of water.
- Oxidation: Slowly add 5 cm^3 of 30% hydrogen peroxide dropwise to the mixture to oxidize the Co(II) complex to the Co(III) state. Allow the solution to stand for 10 minutes.[\[8\]](#)
- Concentration: Transfer the solution to an evaporating basin and heat on a steam bath until a crust begins to form on the surface.[\[8\]](#)
- Precipitation: Remove the basin from the heat and add 5 cm^3 of 10M hydrochloric acid, stirring to break up any lumps. Gradually add 15 cm^3 of ethanol while stirring to precipitate the product.[\[8\]](#)

- **Filtration and Washing:** Cool the mixture and collect the precipitate using a Büchner funnel. Wash the crystals sequentially with cold 50% ethanol, 95% ethanol, and finally diethyl ether. [\[8\]](#)
- **Drying:** Dry the resulting orange-yellow crystals in a desiccator for 48 hours.

Determination of Solubility

The following is a general protocol to quantitatively determine the solubility of a compound like $[\text{Co}(\text{en})_3]\text{Cl}_3$ in a given solvent.

Materials:

- **Tris(ethylenediamine)cobalt(III) chloride**
- Selected solvent (e.g., water, ethanol)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Spectrophotometer (or other analytical instrument)

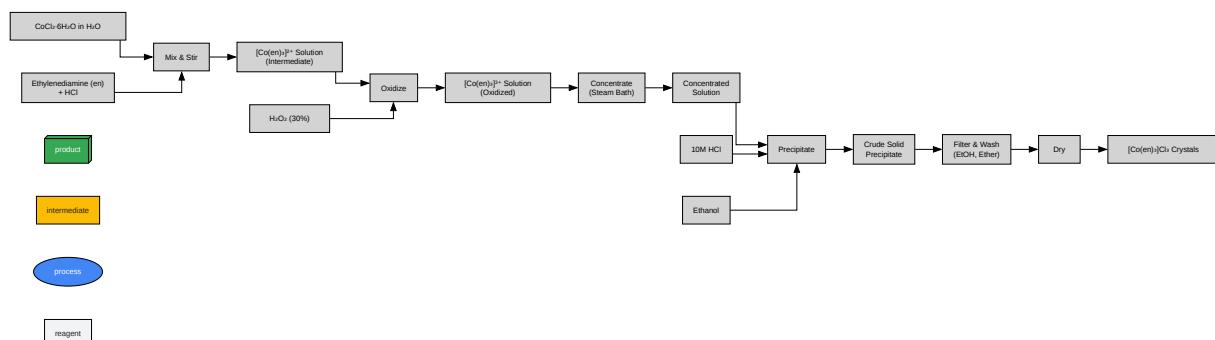
Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of the solid complex to a known volume of the solvent in a sealed container. The presence of undissolved solid is necessary to ensure saturation.
- **Equilibration:** Place the container in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.

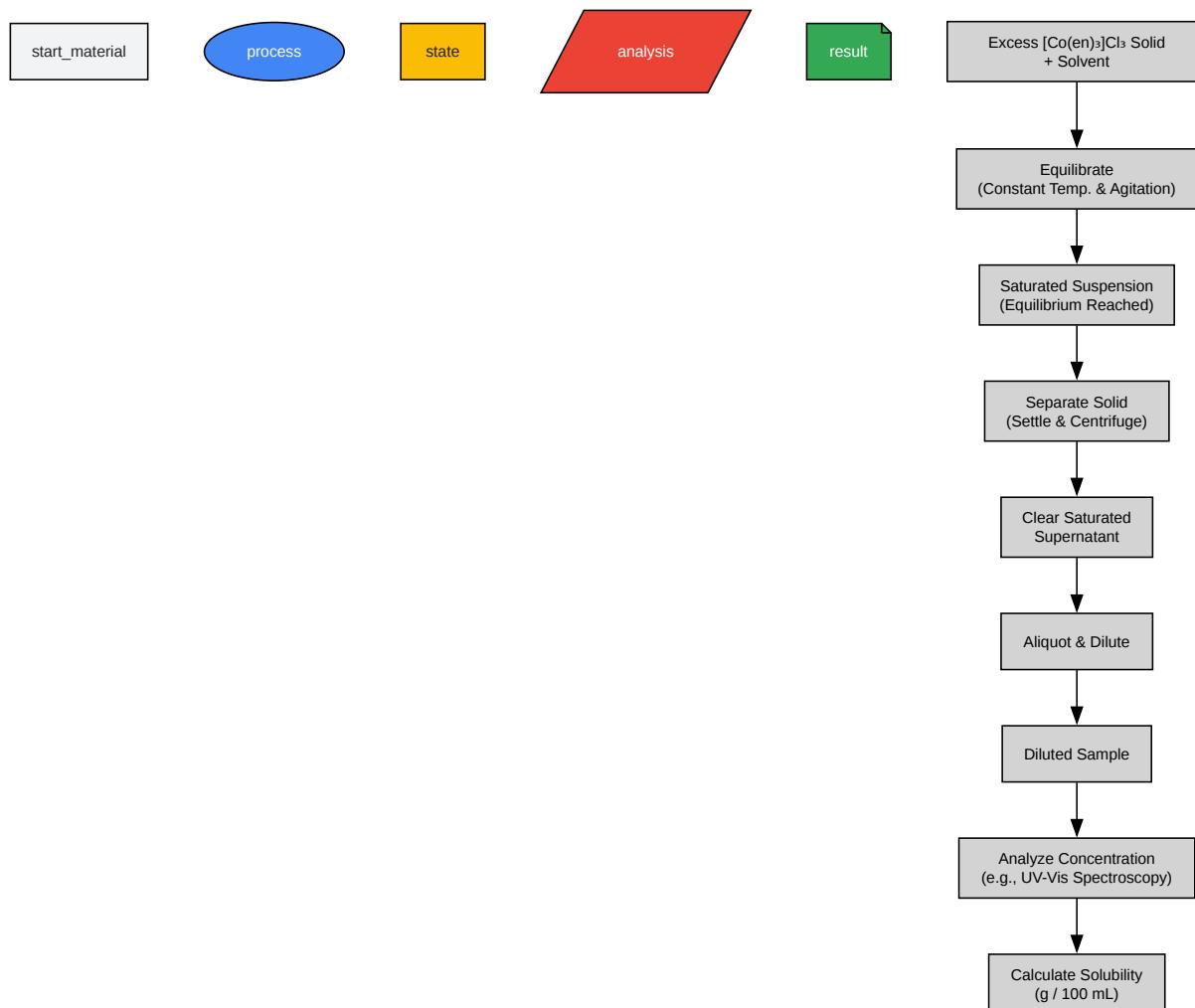
- Phase Separation: After equilibration, allow the mixture to stand at the constant temperature to let the excess solid settle. To ensure complete separation of the solid from the liquid phase, centrifuge an aliquot of the suspension.
- Sample Analysis: Carefully withdraw a known volume of the clear, saturated supernatant.
- Quantification: Dilute the aliquot with a known volume of solvent to bring the concentration into the analytical range of the chosen instrument. Determine the concentration of the complex in the diluted solution using a suitable analytical technique, such as UV-Vis spectrophotometry, by comparing its absorbance to a standard calibration curve.
- Calculation: Calculate the original concentration of the saturated solution, accounting for the dilution factor. Express the solubility in standard units, such as grams of solute per 100 mL of solvent (g/100 mL).
- Repeat: Repeat the procedure at different temperatures to generate a solubility curve.

Visualized Workflows

The following diagrams illustrate the experimental workflows for the synthesis and solubility determination of **Tris(ethylenediamine)cobalt(III)** chloride.

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Caption: Workflow for the synthesis of **Tris(ethylenediamine)cobalt(III)** chloride.

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Caption: General workflow for experimental solubility determination.

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